

"4-(Pyrrolidin-1-yl)pyridin-2-amine" IUPAC name and structure

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Compound of Interest

Compound Name: 4-(Pyrrolidin-1-yl)pyridin-2-amine

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A Technical Guide to 4-(Pyrrolidin-1-yl)pyridin-2-amine

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **4-(Pyrrolidin-1-yl)pyridin-2-amine**, a heterocyclic amine of interest in medicinal chemistry and organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identity and Structure

The compound of interest is formally identified by its IUPAC name, **4-(Pyrrolidin-1-yl)pyridin-2-amine**. It is also known by alternative names such as 2-Amino-4-(pyrrolidin-1-yl)pyridine and 1-(2-Aminopyridin-4-yl)pyrrolidine[1].

The molecular structure consists of a pyridine ring substituted with an amino group at the 2-position and a pyrrolidine ring linked via its nitrogen atom to the 4-position of the pyridine ring.

Molecular Formula: C₉H₁₃N₃[1]

Molecular Weight: 163.22 g/mol [1]

Chemical Structure:

Caption: 2D structure of **4-(Pyrrolidin-1-yl)pyridin-2-amine**.

Physicochemical Properties

A summary of the available and predicted physicochemical data for **4-(Pyrrolidin-1-yl)pyridin-2-amine** is presented in the table below. It is important to note that experimental data for this specific compound is limited, and some values are based on closely related structures.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ N ₃	[1]
Molecular Weight	163.22 g/mol	[1]
Boiling Point	353.0 ± 27.0 °C	[2]
CAS Number	722550-01-8	[1]

Synthesis and Experimental Protocols

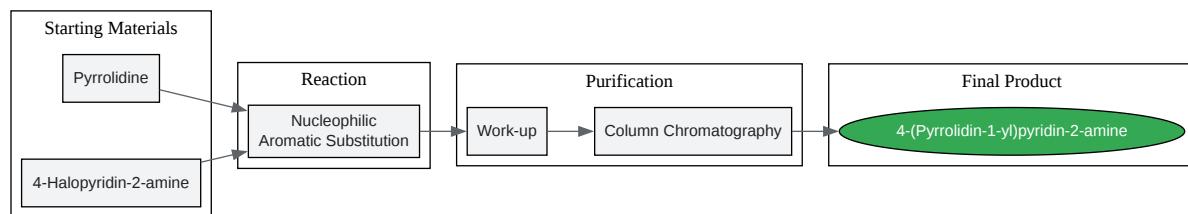
4-(Pyrrolidin-1-yl)pyridin-2-amine is primarily utilized as an intermediate in organic synthesis[\[2\]](#). While a specific, detailed experimental protocol for its synthesis is not readily available in the reviewed literature, a plausible synthetic route can be proposed based on general methods for the synthesis of substituted pyridines.

A common approach involves the nucleophilic aromatic substitution of a suitable 4-halopyridin-2-amine with pyrrolidine.

Proposed Synthetic Protocol:

- Starting Materials: 4-Chloro-pyridin-2-amine, pyrrolidine, a suitable base (e.g., K₂CO₃ or Et₃N), and a high-boiling point solvent (e.g., DMF or NMP).
- Reaction Setup: A solution of 4-chloro-pyridin-2-amine (1 equivalent) and pyrrolidine (1.1-1.5 equivalents) in the chosen solvent is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.

- Reaction Conditions: The base (2-3 equivalents) is added to the mixture, and the reaction is heated to a temperature between 100-150 °C. The progress of the reaction is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up and Purification: Upon completion, the reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure. The residue is then partitioned between water and an organic solvent (e.g., ethyl acetate or dichloromethane). The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated. The crude product is purified by column chromatography on silica gel to afford the desired **4-(Pyrrolidin-1-yl)pyridin-2-amine**.



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Caption: Proposed synthetic workflow for **4-(Pyrrolidin-1-yl)pyridin-2-amine**.

Potential Applications and Biological Relevance

The pyrrolidine moiety is a common scaffold in many biologically active compounds and approved drugs. Its presence can influence the physicochemical properties of a molecule, such as solubility and basicity, and can provide a key interaction point with biological targets.

While there is no specific biological activity reported for **4-(Pyrrolidin-1-yl)pyridin-2-amine** itself, its structural motifs are present in molecules with a wide range of therapeutic applications. The 2-aminopyridine core is a well-known pharmacophore found in various kinase inhibitors and other targeted therapies. The pyrrolidine ring can confer improved

pharmacokinetic properties and can be involved in crucial binding interactions within protein active sites.

Therefore, **4-(Pyrrolidin-1-yl)pyridin-2-amine** serves as a valuable building block for the synthesis of novel compounds for drug discovery programs, particularly in the areas of oncology, inflammation, and infectious diseases. Further research is warranted to explore the biological activity of this compound and its derivatives.

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References

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